

An In-depth Technical Guide to the Safe Handling of 2-Nitrophenyl Selenocyanate

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Compound of Interest

Compound Name: 2-Nitrophenyl selenocyanate

Cat. No.: B1205194

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **2-Nitrophenyl selenocyanate**. The information is intended to support laboratory personnel in the safe execution of research and development activities involving this compound.

Chemical and Physical Properties

2-Nitrophenyl selenocyanate is a dark brown crystalline solid. A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference(s)
CAS Number	51694-22-5	[1]
Molecular Formula	C7H4N2O2Se	[1]
Molecular Weight	227.08 g/mol	[1]
Melting Point	140-142 °C (lit.)	[1]
Boiling Point	345.2 ± 44.0 °C (Predicted)	
Solubility	Soluble in dichloromethane, tetrahydrofuran, dimethylformamide, and ethanol.	
Stability	Stable under recommended storage conditions. Incompatible with acids and strong oxidizing agents.	

Hazard Identification and Classification

2-Nitrophenyl selenocyanate is classified as a hazardous substance. It is acutely toxic if swallowed or inhaled and may cause damage to organs through prolonged or repeated exposure.[1] It is also very toxic to aquatic life with long-lasting effects.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Danger

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **2-Nitrophenyl selenocyanate** to minimize exposure risk.

Protection Type	Recommendation
Eye/Face Protection	Safety glasses with side-shields conforming to EN166. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Body Protection	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	Where risk assessment shows air-purifying respirators are appropriate use a full-face particle respirator type N100 (US) or type P3 (EN 143) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Safe Handling and Storage

Handling:

- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.

- Provide appropriate exhaust ventilation at places where dust is formed.
- Normal measures for preventive fire protection.

Storage:

- Keep container tightly closed in a dry and well-ventilated place.
- Store in a cool, dry place.
- Incompatible materials include acids and strong oxidizing agents.

First Aid Measures

Exposure Route	First Aid Procedure
If Swallowed	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.
In Case of Skin Contact	Wash off with soap and plenty of water. Take victim immediately to hospital. Consult a physician.
In Case of Eye Contact	Flush eyes with water as a precaution.
If Inhaled	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.

Experimental Protocols

General Synthesis of Aryl Selenocyanates

While a specific protocol for the synthesis of **2-Nitrophenyl selenocyanate** was not found, a general method for the preparation of aryl selenocyanates involves the reaction of arylboronic acids with selenium powder and trimethylsilyl cyanide (TMSCN) in DMSO at elevated temperatures.[2] Another approach utilizes the reaction of aryl methyl ketones with selenium dioxide and malononitrile in DMSO.[3]

The Grieco Elimination using o-Nitrophenylselenocyanate

This reaction facilitates the dehydration of a primary alcohol to a terminal alkene.^[4]

Procedure:

- To a solution of the alcohol (1.0 eq) in THF at ambient temperature, successively add o-nitrophenylselenocyanate (1.44 eq) and n-Bu₃P (1.48 eq).
- Stir the reaction mixture at this temperature for 3 hours.
- Cool the mixture to 0 °C and add sodium bicarbonate (5.0 eq), followed by aqueous hydrogen peroxide (35% w/w in H₂O, 7.3 eq).
- Allow the resulting mixture to warm to ambient temperature and stir for 2 hours.
- Quench the reaction with a saturated solution of Na₂S₂O₃.
- Extract the aqueous phase with EtOAc.
- Wash the combined organic extracts with brine and dry with MgSO₄.
- Filter and evaporate the solvent. Purify the crude product by flash chromatography on silica gel.

Oxidation of Selenides to Selenoxides

The oxidation of the selenide to a selenoxide is a key step in the Grieco elimination.^[5]

Hydrogen peroxide is a common oxidizing agent for this transformation.^[6]

General Considerations:

- The oxidation is typically carried out at low temperatures to prevent premature elimination.
- For substrates sensitive to oxidation, m-chloroperoxybenzoic acid (mCPBA) can be used as an alternative oxidant.^[6]

- The reaction is often buffered with an amine base to prevent acid-mediated side reactions.[\[6\]](#)

Quenching and Disposal of Organoselenium Reagents

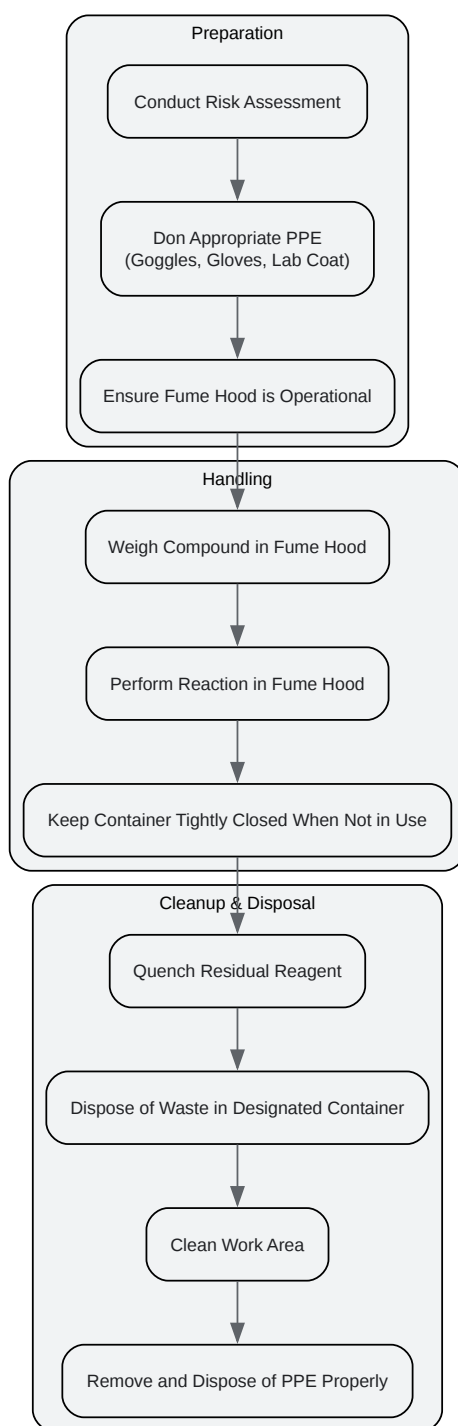
Unused or residual organoselenium reagents must be quenched and disposed of properly.

Procedure for Quenching:

- In a well-ventilated fume hood, dilute the reagent significantly with an unreactive solvent like heptane or toluene in a suitable flask.
- Cool the flask in an ice water bath.
- Slowly add isopropanol to the mixture with stirring.
- Once the initial vigorous reaction subsides, slowly add methanol to ensure complete quenching.
- Finally, very slowly add water dropwise to neutralize any remaining reactive species.
- The neutralized mixture can then be disposed of as hazardous waste according to institutional guidelines.

Visualized Workflows

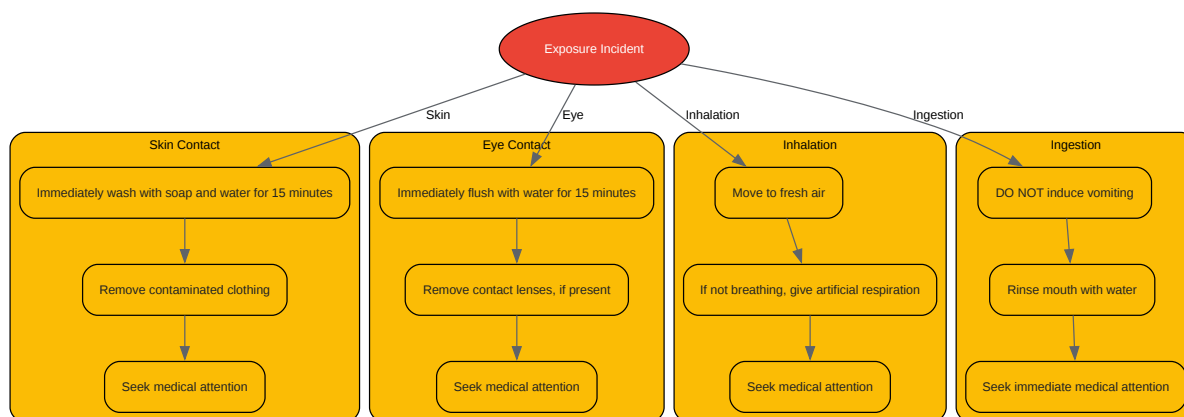
Safe Handling Workflow



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Caption: A logical workflow for the safe handling of **2-Nitrophenyl selenocyanate**.

Emergency Response Workflow



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Caption: A workflow for emergency response to exposure to **2-Nitrophenyl selenocyanate**.

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